

Personal protective equipment for handling Boc-Lys(Boc)-OH.DCHA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Boc-Lys(Boc)-OH.DCHA**

Cat. No.: **B558279**

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Essential Safety and Handling Guide for Boc-Lys(Boc)-OH.DCHA

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Boc-Lys(Boc)-OH.DCHA**. The following procedural guidance outlines operational and disposal plans to ensure safe laboratory practices.

Physical and Chemical Properties

A summary of the key quantitative data for **Boc-Lys(Boc)-OH.DCHA** is presented below.

Property	Value	Source(s)
CAS Number	15098-68-9	[1] [2] [3] [4]
Molecular Formula	C ₂₈ H ₅₃ N ₃ O ₆	[1] [5]
Molecular Weight	527.74 g/mol	[1] [4] [5]
Form	Solid, powder	[3]
Storage Temperature	2-30°C	[3]

Note: Some sources may list slightly different molecular formulas or weights depending on whether the dicyclohexylamine (DCHA) salt is included in the calculation.

Hazard Identification and Personal Protective Equipment (PPE)

While some safety data sheets (SDS) indicate no known OSHA hazards, it is prudent to treat this chemical with care as other sources suggest it may cause skin, eye, and respiratory irritation.^{[1][6]} Therefore, the following personal protective equipment is essential.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side shields are required to protect against dust particles.^[6]
- Hand Protection: Chemical-resistant gloves should be worn to prevent skin contact.^[6]
- Body Protection: A standard laboratory coat is recommended to protect clothing and skin.^[7]
- Respiratory Protection: If working in an area with poor ventilation or if dust is generated, a dust mask (e.g., N95 or P1) is advised to prevent inhalation.^[8]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **Boc-Lys(Boc)-OH.DCHA** for a common laboratory procedure, such as weighing and preparing for a reaction.

1. Preparation and Engineering Controls:

- Ensure all work with powdered **Boc-Lys(Boc)-OH.DCHA** is conducted in a well-ventilated area.^[6]
- For procedures that may generate dust, it is best practice to use a chemical fume hood or an enclosure with local exhaust ventilation.^[8]
- Before beginning, ensure all necessary PPE is worn correctly.

2. Weighing the Reagent:

- To minimize dust generation, do not pour the powder directly from the main container.

- Use a clean spatula to carefully transfer the desired amount of the solid from its container to a weigh boat on a calibrated analytical balance.
- Close the main container tightly immediately after use to prevent moisture absorption and contamination.[\[6\]](#)

3. Dissolving the Reagent (if applicable):

- If preparing a solution, add the weighed solid to the appropriate solvent in a suitable flask.
- Stir the mixture gently until the solid is fully dissolved. Avoid vigorous shaking that could create aerosols.

4. In Case of a Spill:

- For small spills, gently sweep up the solid material and place it into a designated, labeled container for chemical waste.[\[8\]](#)
- Avoid using methods that could make the dust airborne.
- For larger spills, follow the same procedure of sweeping or shoveling the material into a suitable container for disposal.[\[8\]](#)
- Ensure the spill area is then cleaned with appropriate materials.

Disposal Plan

The disposal of **Boc-Lys(Boc)-OH.DCHA** and its containers must be in accordance with all federal, state, and local environmental regulations.[\[6\]](#)[\[7\]](#) As it is generally considered a non-hazardous chemical, the following steps can be taken, but always confirm with your institution's Environmental Health and Safety (EHS) department.[\[9\]](#)[\[10\]](#)

1. Waste Collection:

- Collect any waste solid, including spilled material and contaminated disposables (e.g., weigh boats, gloves), in a clearly labeled, sealed container designated for chemical waste.[\[11\]](#)

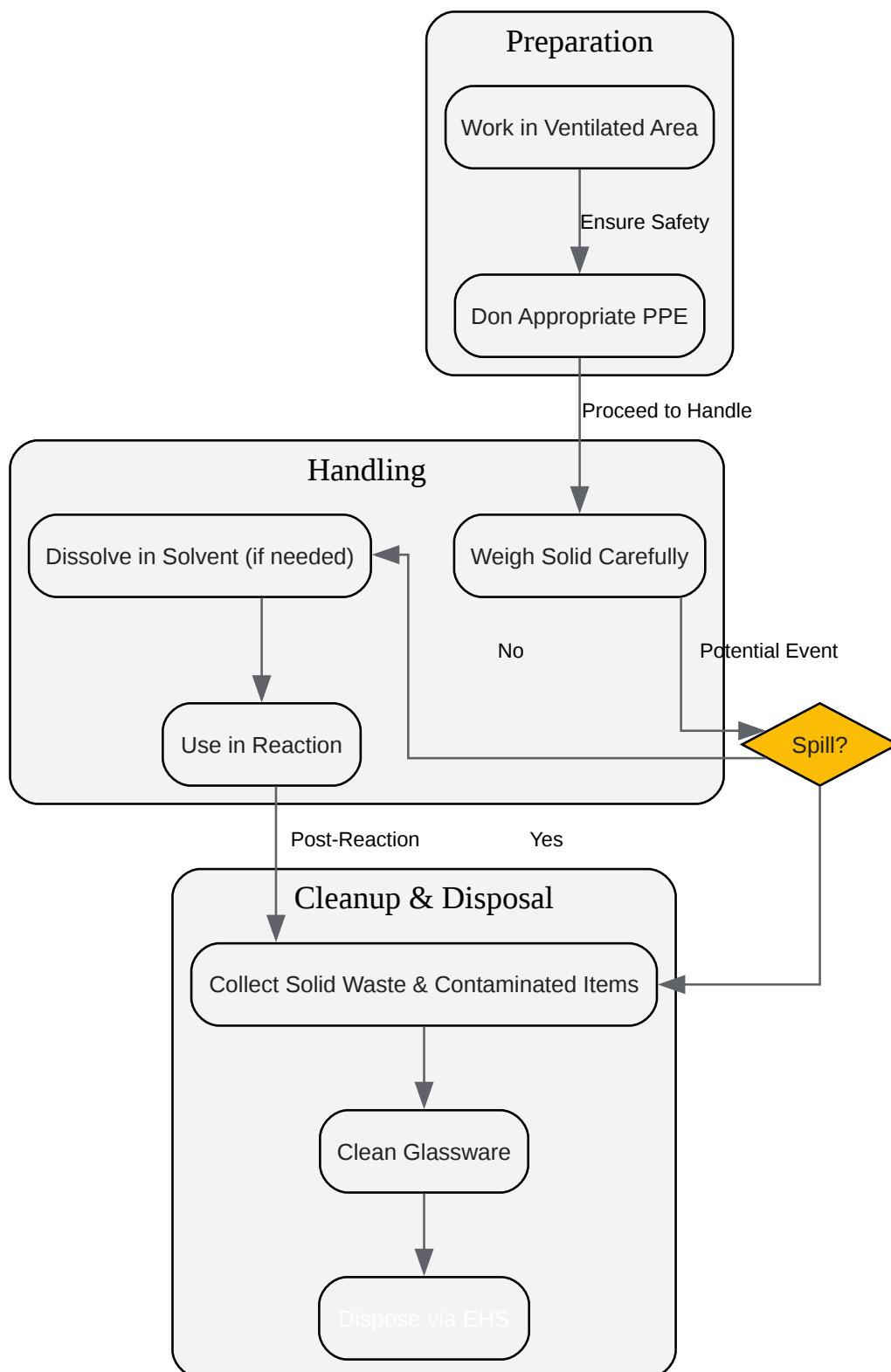
2. Empty Container Disposal:

- Empty containers should be managed to ensure no residual chemical remains.[\[6\]](#)
- If permissible by your institution, thoroughly rinse the empty container with a suitable solvent. The rinsate should be collected as chemical waste.[\[11\]](#)
- Once clean, the container label should be defaced, and it can then be disposed of in the regular trash or recycled, depending on institutional policies.[\[6\]](#)

3. Arranging for Disposal:

- Contact your institution's EHS office to schedule a pickup for the container of chemical waste.[\[12\]](#)
- Do not dispose of this chemical down the drain or in the regular trash.[\[6\]](#)

Safe Handling Workflow

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Caption: Workflow for the safe handling of **Boc-Lys(Boc)-OH.DCHA**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Boc-Lys(Boc)-OH.DCHA]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b558279#personal-protective-equipment-for-handling-boc-lys-boc-oh-dcha>]

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